

Technical Support Center: Remacemide In Vitro Applications

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Compound of Interest

Compound Name: Remacemide

Cat. No.: B10762814

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered when working with **Remacemide** in vitro, with a primary focus on its solubility.

Frequently Asked Questions (FAQs)

Q1: What is **Remacemide** and what is its primary mechanism of action?

Remacemide is an anticonvulsant and neuroprotective agent. It functions as a low-affinity, non-competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor.^{[1][2][3]} It exerts its effect by blocking the ion channel of the NMDA receptor complex.^{[4][5]} Additionally, **Remacemide** and its more potent active metabolite, the desglycine derivative (FPL 12495), also block voltage-dependent sodium channels. **Remacemide** is often considered a prodrug, as its in vivo effects are largely attributed to its metabolic conversion to FPL 12495.

Q2: What is the difference between **Remacemide** and **Remacemide Hydrochloride**?

Remacemide refers to the base form of the molecule (C₁₇H₂₀N₂O). **Remacemide hydrochloride** (C₁₇H₂₀N₂O·HCl) is the salt form, which is more commonly used in research due to its improved solubility in aqueous solutions. When preparing solutions, it is crucial to use the correct molecular weight based on the form you are using.

Q3: In which solvents can I dissolve **Remacemide Hydrochloride**?

Remacemide hydrochloride is soluble in water and dimethyl sulfoxide (DMSO). However, the reported solubility values can vary. For cell culture experiments, it is common practice to prepare a concentrated stock solution in DMSO and then dilute it to the final concentration in the aqueous culture medium.

Q4: What is the recommended storage condition for **Remacemide** Hydrochloride?

It is recommended to store **Remacemide** hydrochloride in a desiccated environment at room temperature.

Troubleshooting Guide: Overcoming Solubility Issues

Issue 1: My **Remacemide** Hydrochloride is not dissolving in water at the desired concentration.

Possible Cause & Solution:

While **Remacemide** hydrochloride is water-soluble, its solubility limit can be reached, especially at higher concentrations. Reports on its aqueous solubility vary, with some sources indicating solubility up to 100 mM, while others suggest lower limits like >10 mg/mL or 5 mg/mL for a clear solution.

- Protocol 1: Preparing Aqueous Stock Solutions
 - Refer to the manufacturer's certificate of analysis for batch-specific solubility data.
 - Start by adding a small amount of purified water to your **Remacemide** hydrochloride powder.
 - Vortex or sonicate the solution gently to aid dissolution.
 - Gradually add more water until the desired concentration is reached, ensuring the solution remains clear.
 - If precipitation occurs, you have exceeded the solubility limit. Prepare a new, less concentrated solution.

Issue 2: After diluting my DMSO stock solution in cell culture medium, a precipitate forms.

Possible Cause & Solution:

This is a common issue when working with compounds that are significantly more soluble in an organic solvent than in an aqueous medium. The final concentration of the organic solvent (e.g., DMSO) in the cell culture medium is often too low to keep the compound in solution.

- Protocol 2: Preparing **Remacemide** Hydrochloride for Cell Culture
 - Prepare a High-Concentration Stock in DMSO: Dissolve **Remacemide** hydrochloride in 100% DMSO to create a concentrated stock solution (e.g., 10-100 mM). Ensure complete dissolution.
 - Serial Dilution: Instead of a single large dilution, perform one or more intermediate dilutions in your cell culture medium. This gradual decrease in DMSO concentration can help maintain solubility.
 - Final Dilution: Add the final diluted stock solution to your pre-warmed cell culture medium dropwise while gently swirling the medium.
 - Control DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
 - Consider Serum Content: The presence of serum (e.g., fetal bovine serum) in the culture medium can sometimes help to stabilize hydrophobic compounds and prevent precipitation.

Data Presentation

Table 1: Properties of **Remacemide** and **Remacemide** Hydrochloride

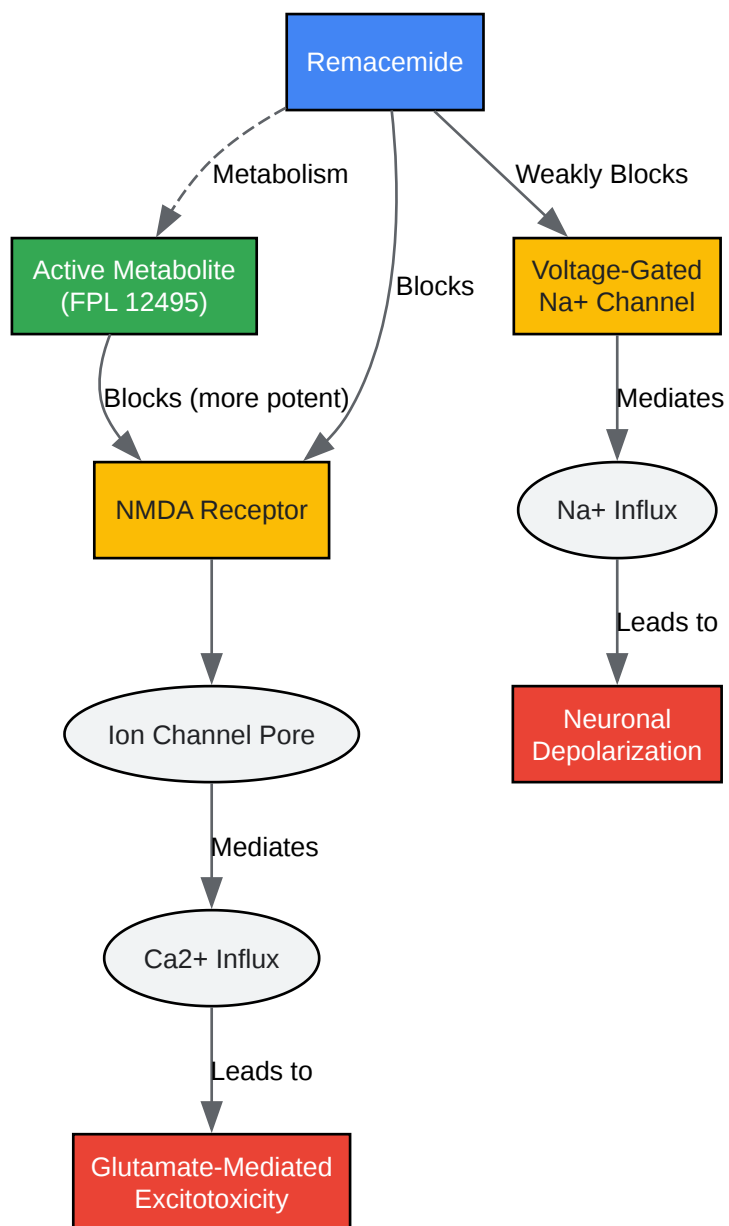
Property	Remacemide	Remacemide Hydrochloride
Chemical Formula	C17H20N2O	C17H20N2O·HCl
Molecular Weight	268.36 g/mol	304.82 g/mol
CAS Number	128298-28-2	111686-79-4

Table 2: Reported Solubility of **Remacemide** Hydrochloride

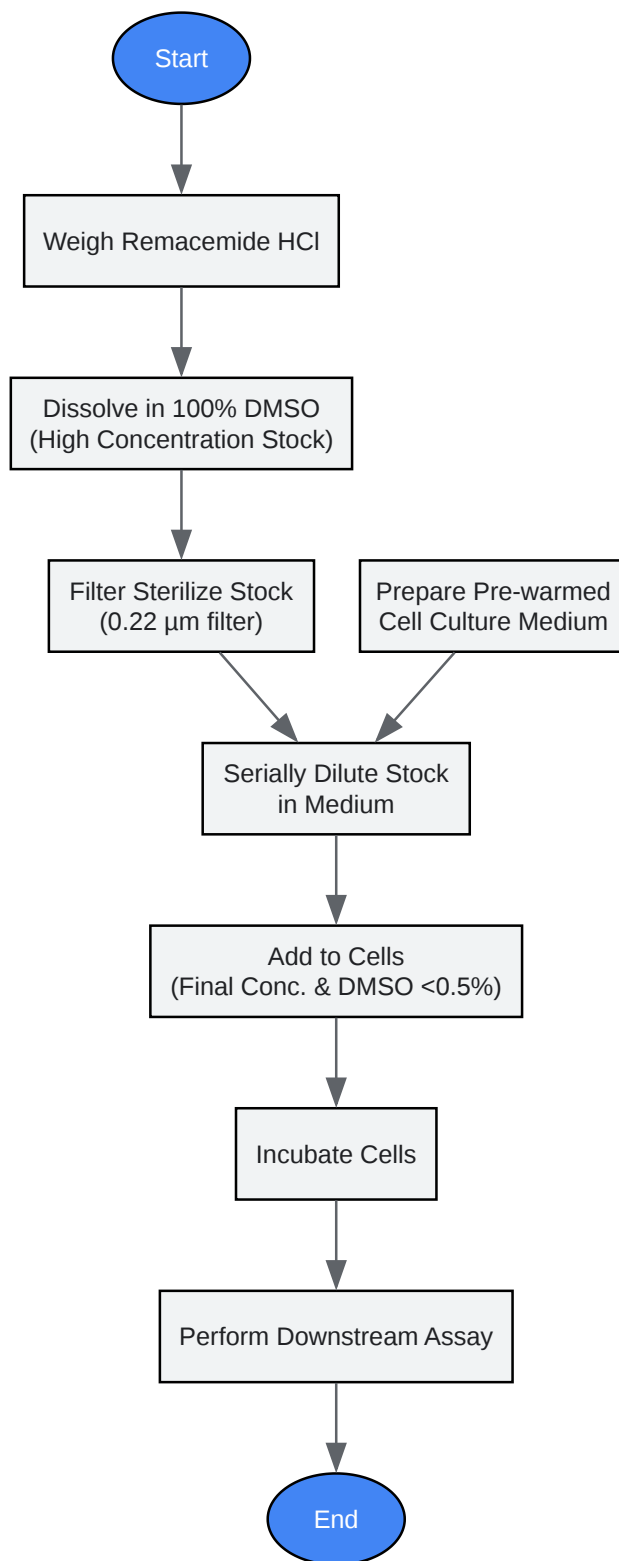
Solvent	Reported Solubility	Source(s)
Water	Soluble to 100 mM	
>10 mg/mL		
5 mg/mL (clear solution)		
>2 mg/mL		
DMSO	>10 mg/mL	

Visualizations

Remacemide Mechanism of Action



Workflow for In Vitro Cell Treatment

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References

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